Laboratory scale synthesis of 2-Cyclopropyl-4-fluoroaniline

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Compound of Interest	
Compound Name:	*2-Cyclopropyl-4-fluoroaniline*
CAS No.:	*1250966-57-4*
Cat. No.:	*B1453903*

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Application Note: Laboratory Scale Synthesis of **2-Cyclopropyl-4-fluoroaniline**

Executive Summary

This guide details the laboratory-scale synthesis of **2-Cyclopropyl-4-fluoroaniline** (CAS: 1250966-57-4), a critical intermediate in the development of kinase inhibitors (e.g., Axl/Mer inhibitors) and other pharmaceutical agents.[1][2]

While traditional cyclopropylation methods (e.g., Simmons-Smith) are often incompatible with functionalized anilines, this protocol utilizes a robust Suzuki-Miyaura cross-coupling strategy.[1][2] We employ a specialized catalyst system ($Pd(OAc)_2$ / PCy_3) specifically optimized to overcome the sluggish transmetallation typically associated with cyclopropylboronic acids.[1] This method delivers high yields (>80%) with excellent functional group tolerance.[1]

Retrosynthetic Analysis & Strategy

The strategic disconnection relies on the formation of the $C(sp^2)$–$C(sp^3)$ bond between the electron-deficient aryl ring and the cyclopropyl moiety.[1]

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- Target: **2-Cyclopropyl-4-fluoroaniline**[2][3][4]
- Precursor: 2-Bromo-4-fluoroaniline (Commercially available, CAS 1003-98-1)[2]
- Coupling Partner: Cyclopropylboronic acid (CAS 411235-57-9)[2]
- Key Challenge: Cyclopropylboronic acids are prone to protodeboronation and exhibit slow transmetallation rates.[1][2]
- Solution: Use of Tricyclohexylphosphine (PCy_3) as a bulky, electron-rich ligand to facilitate oxidative addition and stabilize the active Pd(0) species, coupled with Potassium Phosphate (K_3PO_4) as a base to activate the boronic acid.[1][2]

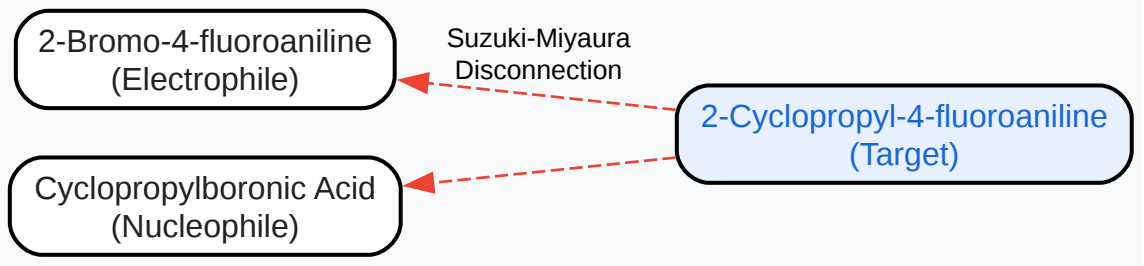

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Figure 1: Retrosynthetic disconnection showing the convergent assembly of the target molecule.

Safety & Handling (HSE)

- 2-Bromo-4-fluoroaniline: Toxic if swallowed or absorbed through skin.[2] May cause methemoglobinemia.[1][2] Handle in a fume hood.
- Palladium(II) Acetate: Irritant.[1] Sensitizer.[1][2] Avoid dust inhalation.[1][2]
- Tricyclohexylphosphine (PCy_3): Pyrophoric in dry form; air-sensitive.[2] Store under argon. Use as a solution or handle in a glovebox if possible.
- Cyclopropylboronic Acid: Store at 2-8°C. Prone to decomposition; check purity by ^1H NMR before use.[1][2]

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Experimental Protocol

Stoichiometry & Reagents[1][2][5]

Reagent	MW (g/mol)	Equiv.[1][5][6]	Amount (Example)	Role
2-Bromo-4-fluoroaniline	190.01	1.0	5.00 g (26.3 mmol)	Limiting Reagent
Cyclopropylboronic Acid	85.90	1.3	2.94 g (34.2 mmol)	Nucleophile
$Pd(OAc)_2$	224.51	0.05	295 mg (1.31 mmol)	Catalyst Precursor
Tricyclohexylphosphine (PCy_3)	280.43	0.10	737 mg (2.63 mmol)	Ligand
K_3PO_4 (Tribasic)	212.27	3.5	19.5 g (92.0 mmol)	Base
Toluene	-	-	100 mL	Solvent
Water	-	-	5 mL	Co-solvent

Step-by-Step Procedure

Step 1: Catalyst Pre-complexation (Critical for Activity)[2]

- In a dry vial, weigh $Pd(OAc)_2$ and PCy_3.
- Add 10 mL of anhydrous Toluene.
- Stir at room temperature for 15 minutes under Argon. The solution should turn from orange/red to a yellow/brown active species. Note: Pre-forming the catalyst ensures high activity before introducing the substrate.[1][2]

Step 2: Reaction Assembly

- Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, reflux condenser, and internal temperature probe.

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- Charge the flask with 2-Bromo-4-fluoroaniline, Cyclopropylboronic acid, and K_3PO_4.[1][2]
- Evacuate and backfill the flask with Argon three times to remove oxygen.[1] Oxygen inhibition is the #1 cause of failure in this reaction.[1]
- Add the remaining Toluene (90 mL) and Water (5 mL) via syringe through a septum.
- Add the pre-complexed Catalyst solution (from Step 1) via syringe.[1]

Step 3: Reaction

- Heat the mixture to 100°C (Reflux).
- Stir vigorously (800+ RPM). The biphasic nature requires high shear for effective phase transfer.[1]
- Monitor by HPLC or TLC (Eluent: 10% EtOAc/Hexanes) after 3 hours.
  - Observation: Starting material (Rf ~0.[1]5) should disappear; Product (Rf ~0.[1]45) will appear.[1]
  - Duration: Typically 4–16 hours depending on scale and stirring efficiency.[1]

Step 4: Workup

- Cool the reaction mixture to room temperature.
- Dilute with Ethyl Acetate (100 mL) and Water (100 mL).
- Filter the mixture through a pad of Celite to remove Pd black and inorganic salts.[1] Wash the pad with EtOAc.[1]
- Separate the layers.[1][7] Extract the aqueous layer with EtOAc (2 x 50 mL).[1][7]
- Combine organic phases and wash with Brine (50 mL).
- Dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure to yield a dark oil.

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Step 5: Purification

- Purify the crude oil via silica gel flash chromatography.[1]
- Gradient: 0% → 10% Ethyl Acetate in Hexanes.
- Collect fractions containing the product.[1]
- Concentrate to afford **2-Cyclopropyl-4-fluoroaniline** as a light yellow to colorless oil.[2]

Quality Control & Analytical Data

Verify the identity and purity of the synthesized compound using the following parameters.

Test	Method	Acceptance Criteria
Appearance	Visual	Colorless to light yellow oil
Purity	HPLC (254 nm)	> 98.0% Area
Identity	^{1}H NMR (DMSO-d_6)	Matches Reference Structure
Mass Spec	LC-MS (ESI+)	$[M+H]^+$ = 152.1

Expected ^{1}H NMR Data (400 MHz, DMSO-d_6):

- δ 6.85 (dd, 1H, Ar-H)[2]
- δ 6.75 (td, 1H, Ar-H)[2]
- δ 6.60 (dd, 1H, Ar-H)[2]
- δ 4.80 (s, 2H, NH_2, broad)[1]
- δ 1.65 (m, 1H, CH-cyclopropyl)[2]
- δ 0.85 (m, 2H, CH_2-cyclopropyl)[2]
- δ 0.55 (m, 2H, CH_2-cyclopropyl)[2]

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Troubleshooting Guide

Issue	Possible Cause	Corrective Action
Low Conversion (<50%)	Oxygen poisoning of Pd catalyst.[2]	Degas solvents more thoroughly (sparge with Ar for 20 min).[1] Ensure PCy_3 quality (should be white crystals, not yellow powder).
Protodeboronation	Cyclopropylboronic acid degradation.[1][2]	Use fresh boronic acid.[1][2] Increase stoichiometry to 1.5–2.0 equiv. Add base after heating begins.[1][2]
Black Precipitate Early	Catalyst decomposition ("Pd Black").[1]	Inadequate ligand loading.[1][2] Increase PCy_3 to Pd ratio (2.5:1).
Emulsion during Workup	Phosphate salts.[1][2]	Add a small amount of MeOH or filter through Celite before separation.[1][2]

Reaction Mechanism (Visualization)

The catalytic cycle involves the oxidative addition of the aryl bromide to Pd(0), followed by transmetallation with the cyclopropyl boronate (activated by the base), and finally reductive elimination to form the C-C bond.[1]

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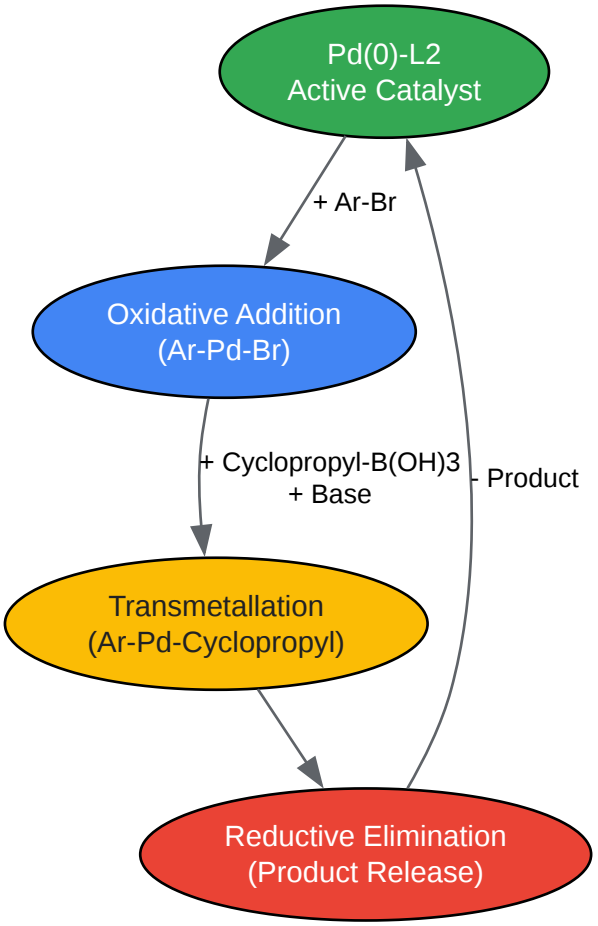

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Figure 2: Simplified Suzuki-Miyaura catalytic cycle for cyclopropyl coupling.

References

- Wallace, D. J., & Chen, C. (2002).[1] Cyclopropylboronic acid: synthesis and Suzuki cross-coupling reactions.[1][2] Tetrahedron Letters, 43(39), 6987-6990.[1][2] Link
  - Primary source for the $Pd(OAc)_2/PCy_3$ conditions.
- Wang, X., & Deng, M. (1996).[1][8] Cross-coupling reaction of cyclopropylboronic acid with bromoarenes.[1][8] Journal of the Chemical Society, Perkin Transactions 1, 2663-2664.[1][2][8] Link[8]
- Vertex Pharmaceuticals Inc. (2019).[1] Compounds for the treatment of kinase-dependent disorders.[1][2] WO2019148044A1.[1][2] Link

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- Example 89 provides specific yield data (81%) for **2-cyclopropyl-4-fluoroaniline**.[2]

- Sigma-Aldrich.2-Bromo-4-fluoroaniline Product Sheet.Link[2]

- BLD Pharm.**2-Cyclopropyl-4-fluoroaniline** (CAS 1250966-57-4).[2][4][9][10][11]Link[2]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. 121286-64-4|4-Fluoro-2,6-diisopropylaniline|BLD Pharm [bldpharm.com]
- 3. CN106536512A - çé°èºè¡ç© - Google Patents [patents.google.com]
- 4. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 5. 4-Bromo-2-fluoroaniline synthesis - chemicalbook [chemicalbook.com]
- 6. 2-Bromo-4-fluoroaniline synthesis - chemicalbook [chemicalbook.com]
- 7. WO2017214367A1 - Inhibitors of the menin-mll interaction - Google Patents [patents.google.com]
- 8. Cross-coupling reaction of cyclopropylboronic acid with bromoarenes - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 9. 1889998-00-8|2-Cyclohexyl-6-fluoroaniline|BLD Pharm [bldpharm.com]
- 10. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 11. bldpharm.com [bldpharm.com]
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